

# An In-depth Technical Guide to the Basic Properties of Ethyltrimethylammonium Chloride

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## Compound of Interest

Compound Name: *Ethyltrimethylammonium chloride*

Cat. No.: *B1203266*

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## Introduction

**Ethyltrimethylammonium chloride** (ETAC) is a quaternary ammonium compound (QAC) with a positively charged nitrogen atom covalently bonded to three methyl groups and one ethyl group.<sup>[1]</sup> This molecular structure confers upon it significant utility in various scientific and industrial applications, primarily owing to its properties as a cationic surfactant and an antimicrobial agent.<sup>[1]</sup> This guide provides a comprehensive overview of the fundamental chemical, physical, and toxicological properties of **Ethyltrimethylammonium chloride**, complete with detailed experimental protocols and visual representations of its mechanism of action.

## Chemical and Physical Properties

The core chemical and physical characteristics of **Ethyltrimethylammonium chloride** are summarized below. These properties are crucial for its handling, application, and behavior in various systems.

## Identification and Structure

A clear identification of **Ethyltrimethylammonium chloride** is fundamental for any scientific endeavor.

| Property          | Value  |
|-------------------|--|
| CAS Number        | 27697-51-4 <a href="#">[1]</a>                                     |
| Molecular Formula | C5H14ClN <a href="#">[1]</a> <a href="#">[2]</a>                   |
| IUPAC Name        | ethyl(trimethyl)azanium;chloride <a href="#">[1]</a>               |
| Synonyms          | TMEA chloride, trimethylethylammonium chloride <a href="#">[1]</a> |
| SMILES            | CC--INVALID-LINK--(C)C.[Cl-] <a href="#">[1]</a>                   |
| InChI Key         | UXYBXUYUKHUNOM-UHFFFAOYSA-M <a href="#">[1]</a>                    |

## Physicochemical Data

Quantitative data regarding the physicochemical properties of **Ethyltrimethylammonium chloride** are presented in the following table.

| Property         | Value  |
|------------------|--|
| Molecular Weight | 123.62 g/mol <a href="#">[1]</a> <a href="#">[2]</a> |
| Appearance       | White crystals                                       |
| Melting Point    | >300 °C  |
| Boiling Point    | Data not available                                   |
| Density          | Data not available                                   |
| Solubility       | Soluble in water                                     |

## Toxicological Profile

Understanding the toxicological properties of **Ethyltrimethylammonium chloride** is critical for its safe handling and for evaluating its potential in biological applications.

| Parameter                  | Value  |
|----------------------------|--|
| Acute Oral Toxicity (LD50) | Data not available for this specific compound, but QACs as a class have varying LD50 values. |
| Hazard Statements          | May cause skin, eye, and respiratory irritation.   |

## Experimental Protocols

The following sections detail the standardized methodologies for determining the key physical and toxicological properties of chemical substances like **Ethyltrimethylammonium chloride**, based on internationally recognized OECD Guidelines for the Testing of Chemicals.

### Determination of Melting Point (OECD Guideline 102)

The melting point is determined to ascertain the purity and identity of a substance.

**Principle:** The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.<sup>[3]</sup>

**Apparatus:**

- Capillary tube apparatus (e.g., Thiele tube or automated instrument)
- Thermometer with appropriate range and precision
- Sample holder (capillary tubes)
- Heating bath (e.g., silicone oil) or metal block

**Procedure:**

- A small amount of the finely powdered, dry substance is packed into a capillary tube sealed at one end.
- The capillary tube is placed in the heating bath or block of the melting point apparatus.

- The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range.[3]

## Determination of Water Solubility (OECD Guideline 105)

Water solubility is a critical parameter for understanding the environmental fate and bioavailability of a substance.

**Principle:** This guideline describes the flask method, suitable for substances with solubilities above  $10^{-2}$  g/L. The method determines the saturation mass concentration of a substance in water at a given temperature.[4][5]

**Apparatus:**

- Constant temperature water bath or shaker
- Flasks with stoppers
- Analytical balance
- Centrifuge or filtration apparatus
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

**Procedure:**

- An excess amount of the test substance is added to a known volume of water in a flask.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium (saturation). A preliminary test can determine the required time.[4][5]
- The mixture is then centrifuged or filtered to separate the undissolved solid.
- The concentration of the substance in the clear aqueous solution is determined using a suitable analytical method.[6]

## Determination of Acute Oral Toxicity (OECD Guideline 401 - Historical Context)

Note: OECD Guideline 401 has been deleted and is replaced by alternative methods that reduce the number of animals used, such as OECD 420, 423, and 425. The following is for informational purposes.

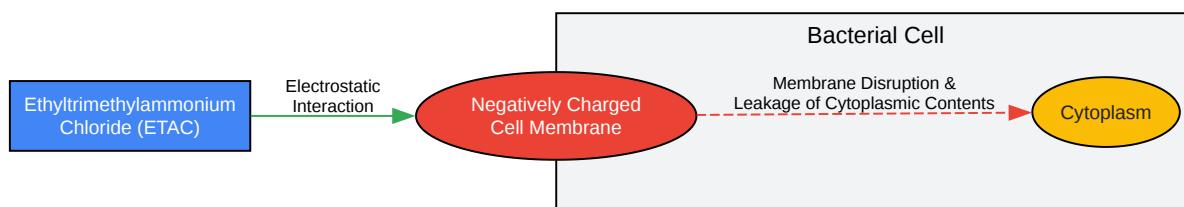
Principle: Acute oral toxicity provides information on the adverse effects that may occur within a short time after oral administration of a single dose of a substance.<sup>[7]</sup> The LD50 is the statistically derived single dose expected to cause death in 50% of the animals.<sup>[7]</sup>

Procedure (General Steps):

- The test substance is administered in graduated doses to several groups of experimental animals (typically rodents), with one dose per group.<sup>[7]</sup>
- The animals are observed for a specified period (e.g., 14 days) for signs of toxicity and mortality.
- Body weight changes are recorded.
- At the end of the observation period, surviving animals are euthanized and a gross necropsy is performed on all animals.
- The LD50 value is calculated from the dose-response data.

## Antimicrobial Mechanism of Action

**Ethyltrimethylammonium chloride**, like other quaternary ammonium compounds, exerts its antimicrobial effect primarily through the disruption of microbial cell membranes.<sup>[8]</sup>



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Caption: Antimicrobial action of **Ethyltrimethylammonium chloride**.

The cationic head of the **Ethyltrimethylammonium chloride** molecule is electrostatically attracted to the negatively charged components of the bacterial cell membrane, such as phospholipids and proteins.[9][10] This interaction leads to the insertion of the hydrophobic alkyl chains into the lipid bilayer, disrupting its integrity. The compromised membrane loses its selective permeability, resulting in the leakage of essential intracellular components, such as ions, metabolites, and nucleic acids, ultimately leading to cell death.[11]

## Conclusion

**Ethyltrimethylammonium chloride** possesses a distinct set of chemical, physical, and toxicological properties that underpin its utility, particularly as an antimicrobial agent. A thorough understanding of these characteristics, determined through standardized experimental protocols, is essential for its effective and safe application in research, drug development, and other scientific fields. The mechanism of action, centered on the disruption of microbial cell membranes, provides a basis for its broad-spectrum antimicrobial activity.

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